

Unveiling the Molecular Profile of 4-(3-phenylphenyl)benzoic Acid

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Compound of Interest

Compound Name: 4'-Carboxy-m-terphenyl

Cat. No.: B15485747

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For researchers and professionals in the fields of chemistry and drug development, a precise understanding of a compound's fundamental molecular characteristics is paramount. This technical brief provides the core molecular formula and weight of 4-(3-phenylphenyl)benzoic acid, a biphenyl derivative with potential applications in various research domains.

Core Molecular Data

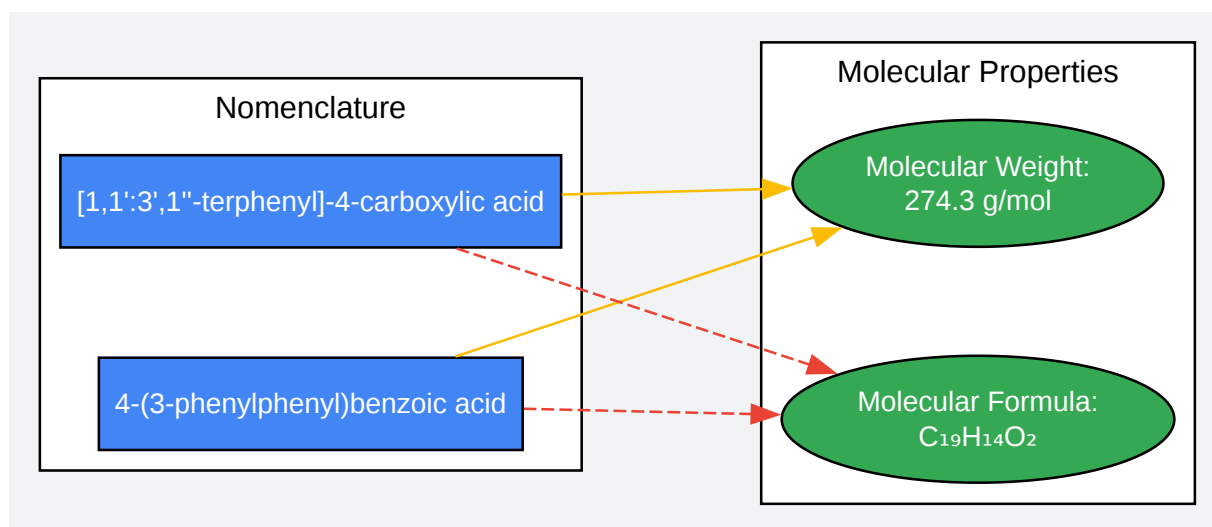
The essential molecular details of 4-(3-phenylphenyl)benzoic acid, also known by its systematic name [1,1':3',1'']-terphenyl-4-carboxylic acid or m-Terphenyl-4-carboxylic acid, are summarized below.

Property	Value
Molecular Formula	C ₁₉ H ₁₄ O ₂ [1]
Molecular Weight	274.3 g/mol [1]
IUPAC Name	4-(3-phenylphenyl)benzoic acid [1]

This data, sourced from comprehensive chemical databases, provides the foundational information required for experimental design, stoichiometric calculations, and analytical interpretations.

Structural and Relational Overview

To visually represent the nomenclature and core properties of this compound, the following diagram illustrates the relationships between its various identifiers and its fundamental molecular data.



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Molecular relationship diagram.

Note on Experimental Protocols and Signaling Pathways: The scope of this document is to provide the fundamental molecular formula and weight of 4-(3-phenylphenyl)benzoic acid. As no experimental procedures or biological pathways were cited in the generation of this core data, detailed methodologies and signaling pathway diagrams are not applicable.

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References

- 1. m-Terphenyl-4-carboxylic acid | C₁₉H₁₄O₂ | CID 22998925 - PubChem [pubchem.ncbi.nlm.nih.gov]
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